

A Comparative Guide to Micro Probe Positioner Measurements: Evaluating the MPI60

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MPI60

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For researchers, scientists, and drug development professionals utilizing micro-probing for device characterization, failure analysis, or signal integrity measurements, the accuracy and reproducibility of probe positioning are paramount. This guide provides a comparative analysis of the **MPI60** micro probe positioner from MPI Corporation against several alternatives, supported by technical specifications and generalized experimental protocols for performance evaluation.

This guide focuses on the **MPI60**, a magnetic mount micro probe positioner designed for accurate and stable radio frequency (RF) measurements.^[1] Its performance is compared with other commercially available micro positioners from leading manufacturers such as Micromanipulator, Signatone, and FormFactor.

Comparative Analysis of Micro Probe Positioner Specifications

The selection of a suitable micro probe positioner is critical for achieving reliable and repeatable measurements at the micro-scale. Key performance indicators include travel range, screw resolution, and feature resolution, which collectively determine the precision of probe placement. Below is a summary of the technical specifications for the **MPI60** and its alternatives, compiled from publicly available datasheets and product information.

Product	Manufacturer	Travel Range (X/Y/Z)	Screw Resolution (μm/rev)	Feature Resolution	Mounting Type
MP60	MPI Corporation	13 mm / 13 mm / 13 mm	250 / 250 / 300 or 500 / 500 / 300	< 2 μm[2]	Magnetic
Model 525/2525	Micromanipulator	Not specified	100 TPI (525), 200 TPI (2525)	Recommended for < 1-micron targets[3]	Vacuum, Magnetic, & Switchable Magnetic[3][4]
SP-100	Signatone	12.5 mm X-Y-Z	100 TPI	1 μm[5]	Vacuum, Magnetic
DPP205 / DPP210 / DPP220 Family	FormFactor	12.5 mm / 12.5 mm / 12.5 mm	Not specified	<2 μm (DPP205) / <1 μm (DPP210) / 0.5 μm (DPP220)[6]	Vacuum, magnetic[6]
EB-005	Everbeing Int'l Corp.	12 mm X-Y-Z	100 TPI	0.7 μm	Magnet On/Off, Vacuum

Note: TPI (Threads Per Inch) is another measure of screw resolution. Higher TPI generally corresponds to finer resolution. The feature resolution is often a subjective number that depends on operator skill.[2]

Experimental Protocols for Performance Evaluation

To ensure the accuracy and reproducibility of measurements, a standardized experimental protocol is essential. The following outlines a general methodology for evaluating the performance of a micro probe positioner like the **MPI60**. This protocol is synthesized from best practices described in technical literature from industry leaders.[7][8]

I. Objective

To quantify the positioning accuracy and reproducibility of a micro probe positioner for on-wafer measurements.

II. Materials and Equipment

- Probe station with a vibration isolation table.
- Micro probe positioner to be evaluated (e.g., **MPI60**).
- High-resolution microscope with a calibrated reticle.
- Coaxial or triaxial probes appropriate for the measurement type.
- Test wafer with well-defined features (e.g., calibration substrate with fiducial marks).
- Vector Network Analyzer (VNA) or Semiconductor Parameter Analyzer, depending on the application.
- Control software (e.g., MPI SENTIO® Software Suite).

III. Methodology

- System Setup and Calibration:
 - Mount the micro probe positioner on the probe station platen.
 - Install the probe arm and tip onto the positioner.
 - Perform a visual inspection of the probe tip for any damage.
 - Calibrate the microscope's measurement software using a certified calibration standard.
 - For RF measurements, perform a system-level calibration (e.g., SOLT, TRL) using a calibration substrate to establish a reference plane at the probe tips. MPI's QAlibria® software, for instance, offers guided calibration procedures.[\[8\]](#)
- Positioning Accuracy Test:

- Using the microscope, identify a series of target features on the test wafer.
- Use the micro positioner's controls to move the probe tip to the center of each target.
- Record the intended coordinates from the positioner's control software or manual micrometers.
- Using the calibrated microscope software, measure the actual position of the probe tip.
- The positioning accuracy is the difference between the intended and actual positions. Repeat this for multiple targets across the travel range.
- Reproducibility (Repeatability) Test:
 - Select a single target feature on the test wafer.
 - Move the probe tip away from the target and then return to the target position.
 - Record the final position of the probe tip using the microscope.
 - Repeat this process multiple times (e.g., 10-20 iterations).
 - Reproducibility is the standard deviation of the recorded positions. A key feature in some advanced probe stations is the ability to ensure high contact repeatability, often with automated assistance.[\[8\]](#)

IV. Data Analysis

- Calculate the mean and standard deviation of the positioning errors to determine accuracy.
- Calculate the standard deviation of the repeated positions to quantify reproducibility.
- Present the results in a tabular format for easy comparison.

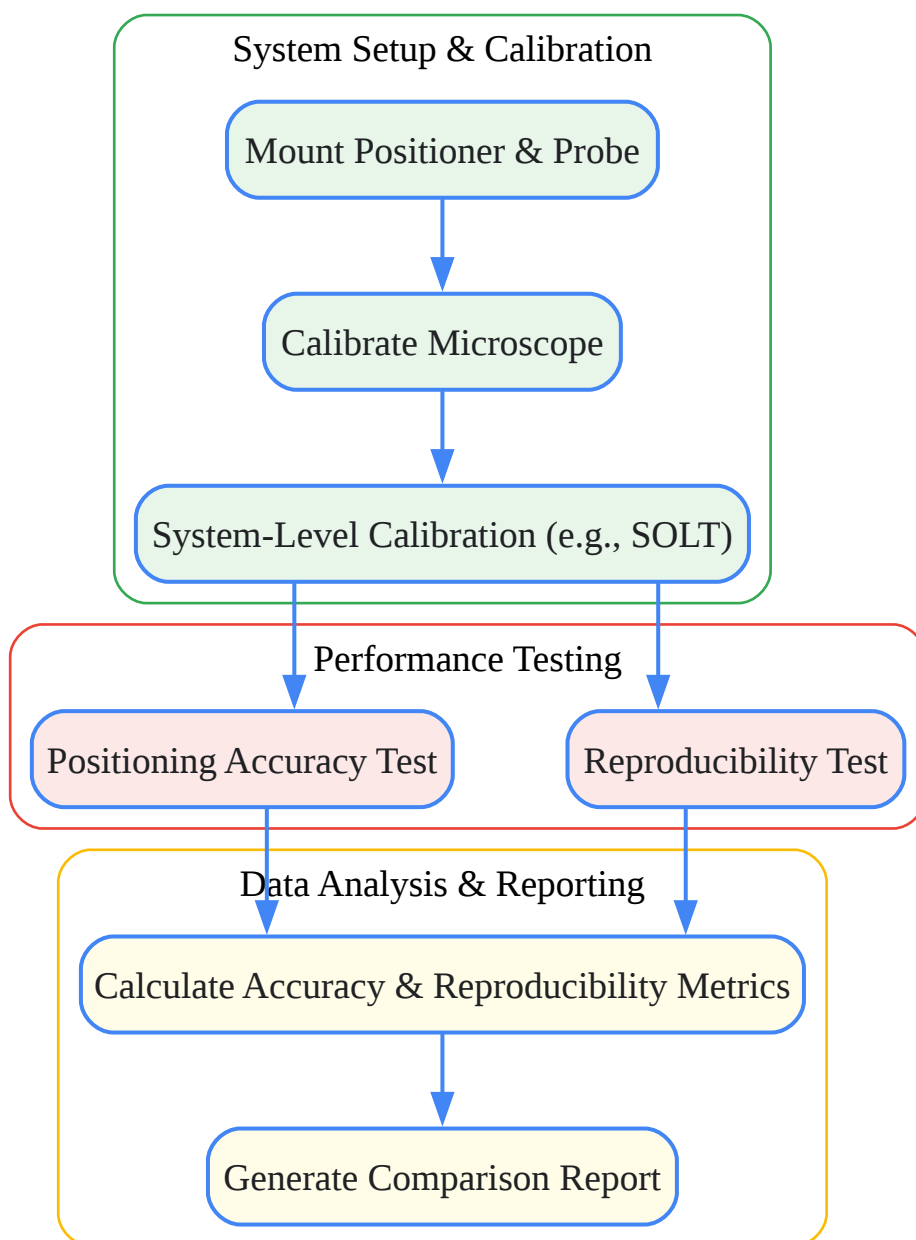
Factors Influencing Accuracy and Reproducibility

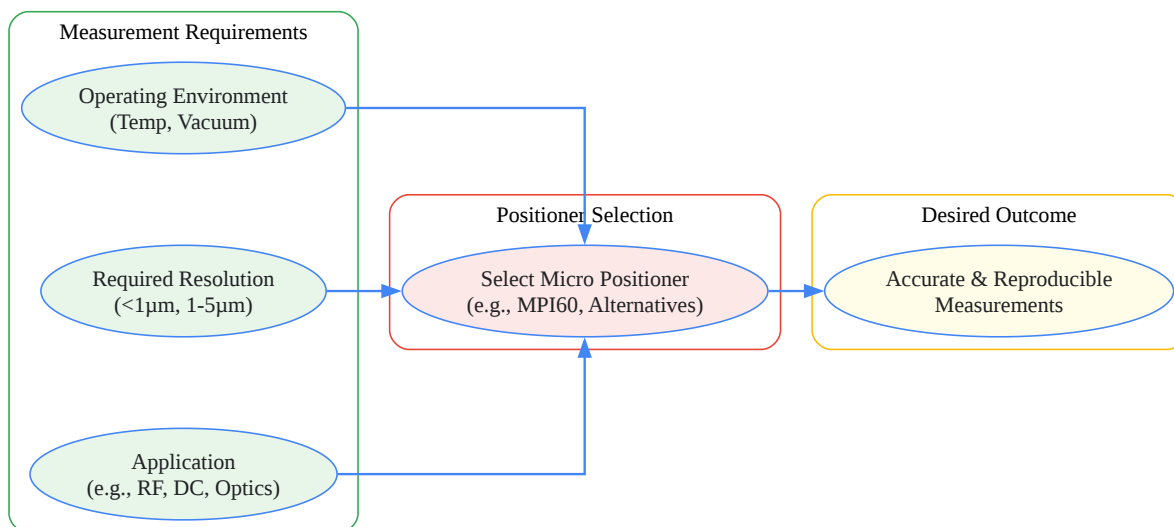
Several factors can impact the performance of a micro probe positioner:

- **Mechanical Stability:** The rigidity of the positioner's structure is crucial for minimizing drift and backlash. MPI emphasizes the full carbon-steel structure of their micro positioners for stable contact over long periods.^[2]
- **Vibrations:** External vibrations can significantly affect positioning accuracy. The use of a vibration isolation table is highly recommended.
- **Thermal Effects:** Temperature fluctuations can cause expansion and contraction of components, leading to positioning drift. This is particularly important for measurements conducted over a range of temperatures.
- **Operator Skill:** For manual positioners, the experience and skill of the operator play a significant role in achieving consistent results.
- **Probe and Tip Condition:** Worn or damaged probe tips can lead to inconsistent contact and measurement errors.

Visualizing Experimental and Logical Workflows

To further clarify the processes involved in micro probe measurements, the following diagrams have been generated using the DOT language.





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- To cite this document: BenchChem. [A Comparative Guide to Micro Probe Positioner Measurements: Evaluating the MPI60]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12383444#accuracy-and-reproducibility-of-mpi60-measurements]

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